

Structural Analysis of 4-Benzylmorpholine-2-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Benzylmorpholine-2-carboxylic acid

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This technical guide provides a comprehensive structural analysis of **4-benzylmorpholine-2-carboxylic acid**, a morpholine derivative with significant potential in medicinal chemistry and organic synthesis. This document outlines the compound's physicochemical properties, spectroscopic data, and a detailed synthesis protocol. Due to the limited availability of experimental crystallographic and complete spectroscopic data in the public domain, this guide incorporates predicted data to offer a thorough structural overview.

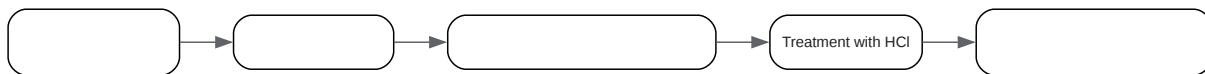
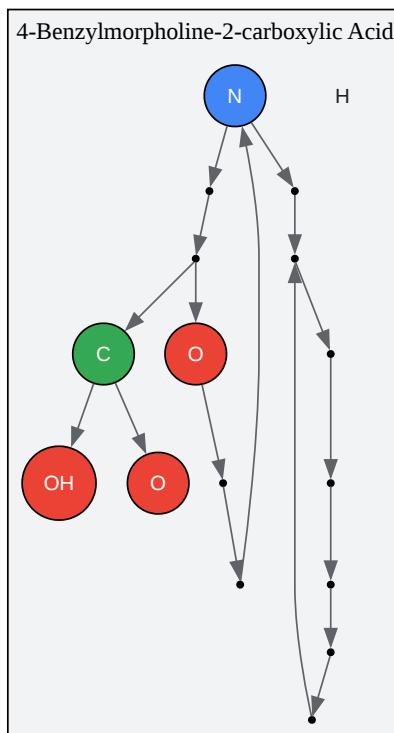
Physicochemical Properties

4-Benzylmorpholine-2-carboxylic acid, with the molecular formula $C_{12}H_{15}NO_3$, is a white solid compound.^[1] It serves as a versatile building block in the synthesis of more complex molecules.^[2] The hydrochloride salt of this compound is also commonly used and exhibits a melting point in the range of 244–248°C.^[2]

Property	Value	Source
Molecular Formula	$C_{12}H_{15}NO_3$	[3]
Molecular Weight	221.25 g/mol	[3]
Appearance	White solid	[1]
Melting Point (HCl salt)	244–248°C	[2]
Predicted pKa	2.57 ± 0.20	[4]
Predicted Boiling Point	372.7 ± 42.0 °C	[4]
Predicted Density	1.235 ± 0.06 g/cm ³	[4]

Molecular Structure

The structure of **4-benzylmorpholine-2-carboxylic acid** consists of a central morpholine ring, a benzyl group attached to the nitrogen atom at position 4, and a carboxylic acid group at position 2. The morpholine ring typically adopts a chair conformation, which is the most stable arrangement for six-membered heterocyclic rings.



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